

Potential Research Applications for 5-Octyl D-Glutamate: A Technical Guide

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Compound of Interest

Compound Name: 5-Octyl D-Glutamate

Cat. No.: B10765292

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For Researchers, Scientists, and Drug Development Professionals

Executive Summary

5-Octyl D-Glutamate is a synthetic amino acid derivative designed as a cell-permeable prodrug of D-glutamate.^{[1][2]} Upon entry into the cell, it is hypothesized to be hydrolyzed by intracellular esterases, leading to a localized increase in D-glutamate concentrations. This characteristic positions **5-Octyl D-Glutamate** as a valuable research tool for investigating the diverse and often complex intracellular roles of D-glutamate, an enantiomer of the primary excitatory neurotransmitter L-glutamate. While specific experimental data on **5-Octyl D-Glutamate** is limited in publicly available literature, this guide outlines its potential research applications based on the known functions of intracellular D-glutamate and provides detailed, adaptable experimental protocols for its investigation.

Core Compound Specifications

Quantitative data for **5-Octyl D-Glutamate** is primarily available from chemical suppliers. The following table summarizes its key chemical and physical properties.

Property	Value	Reference
Molecular Formula	C ₁₃ H ₂₅ NO ₄	[1][2]
Molecular Weight	259.4 g/mol	[1]
CAS Number	149332-65-0	
Appearance	Crystalline solid	
Purity	≥98%	
Solubility	Methanol: 1 mg/ml (heated)	
Storage	-20°C	
Stability	≥ 4 years	

Mechanism of Action and Intracellular Delivery

The primary utility of **5-Octyl D-Glutamate** stems from its design as a cell-permeable molecule. The octyl ester moiety increases its lipophilicity, facilitating its passage across the cell membrane. Once inside the cell, cytoplasmic esterases are expected to cleave the ester bond, releasing D-glutamate and octanol. This process allows for the targeted elevation of intracellular D-glutamate levels, bypassing the challenges associated with the transport of charged amino acids across the cell membrane.

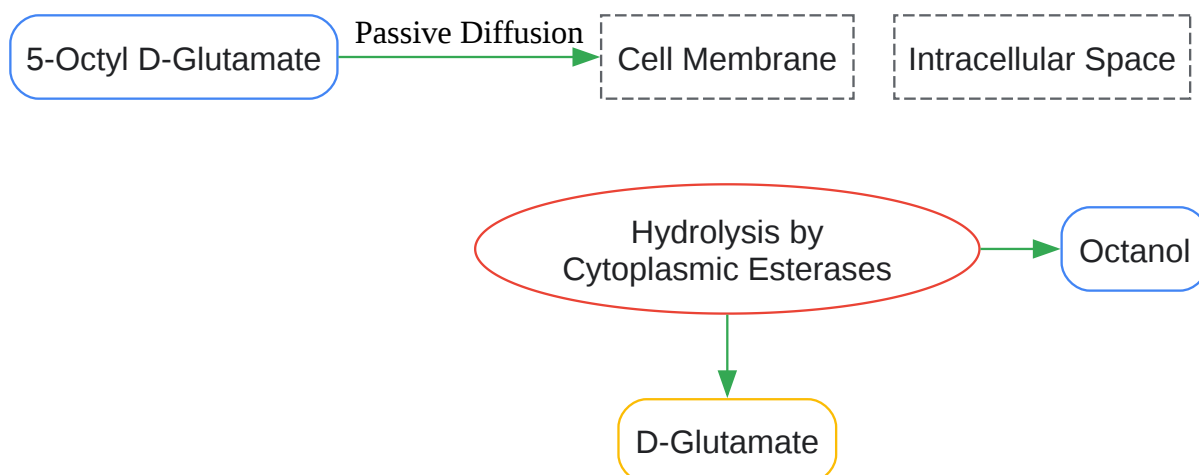


Figure 1: Intracellular delivery of D-Glutamate

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Figure 1: Intracellular delivery of D-Glutamate

Potential Research Applications and Signaling Pathways

The ability to selectively increase intracellular D-glutamate levels opens up numerous avenues for research, particularly in neuroscience and cell biology.

Neuromodulation and NMDA Receptor Function

D-glutamate is known to be an agonist at the N-methyl-D-aspartate (NMDA) receptor, a key player in synaptic plasticity, learning, and memory. While extracellular D-glutamate's role has been studied, its intracellular effects on NMDA receptor trafficking, synthesis, and signaling are less understood. **5-Octyl D-Glutamate** could be used to investigate:

- **Intracellular NMDA Receptor Pools:** The existence and function of intracellular NMDA receptors on organelles like the endoplasmic reticulum and mitochondria.
- **Receptor Trafficking:** Whether elevated intracellular D-glutamate influences the trafficking of NMDA receptors to the cell surface.
- **Gene Expression:** Potential feedback mechanisms where intracellular D-glutamate levels regulate the expression of NMDA receptor subunits.

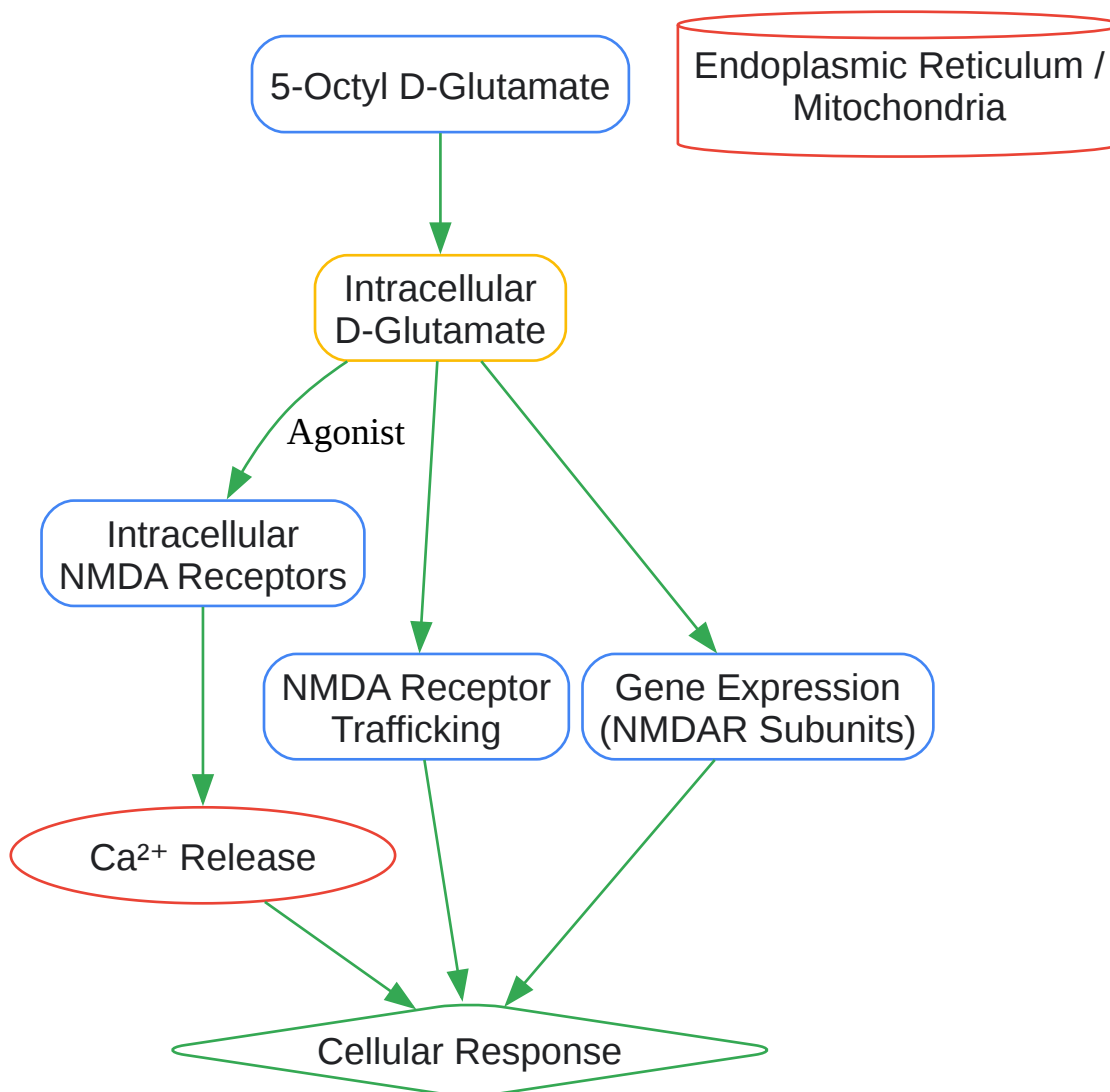


Figure 2: Potential NMDA Receptor Modulation

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Figure 2: Potential NMDA Receptor Modulation

Excitotoxicity and Oxidative Stress

Elevated intracellular glutamate levels, even of the D-enantiomer, could contribute to excitotoxicity and oxidative stress, mechanisms implicated in various neurodegenerative diseases. Research using **5-Octyl D-Glutamate** could explore:

- Mitochondrial Dysfunction: The impact of increased intracellular D-glutamate on mitochondrial membrane potential, ATP production, and the generation of reactive oxygen

species (ROS).

- Calcium Homeostasis: Disruption of intracellular calcium stores and signaling pathways.
- Apoptotic Pathways: Activation of caspases and other pro-apoptotic factors.

Metabolic Reprogramming

Intracellular glutamate is a key metabolite that can be converted to α -ketoglutarate, a crucial intermediate in the Krebs cycle. The referenced study by Chin et al. (2014) demonstrated that an octyl ester of α -ketoglutarate can extend lifespan in *C. elegans* by inhibiting ATP synthase and the TOR pathway. While this study did not use **5-Octyl D-Glutamate**, it highlights the potential for cell-permeable metabolites to influence fundamental cellular processes. **5-Octyl D-Glutamate** could be used to investigate if intracellular D-glutamate can be metabolized to affect cellular energy and signaling pathways.

Experimental Protocols

The following are detailed, adaptable protocols for investigating the potential effects of **5-Octyl D-Glutamate** in a research setting.

Cell Culture and Treatment

- Cell Lines: Primary neuronal cultures, SH-SY5Y (human neuroblastoma), PC12 (rat pheochromocytoma), or other relevant cell lines.
- Culture Conditions: Standard culture conditions (e.g., 37°C, 5% CO₂) in appropriate media.
- Preparation of **5-Octyl D-Glutamate** Stock Solution:
 - Warm the vial of **5-Octyl D-Glutamate** to room temperature.
 - Prepare a 10 mM stock solution by dissolving the compound in sterile, heated methanol. Vortex to ensure complete dissolution.
 - Store the stock solution in small aliquots at -20°C to avoid repeated freeze-thaw cycles.
- Cell Treatment:

- Grow cells to the desired confluency in multi-well plates.
- On the day of the experiment, prepare working concentrations of **5-Octyl D-Glutamate** by diluting the stock solution in pre-warmed culture medium. A suggested starting range for dose-response experiments is 1 μM to 100 μM .
- Include a vehicle control (medium with the equivalent concentration of methanol).
- Replace the existing medium with the treatment or control medium and incubate for the desired time period (e.g., 1, 6, 12, or 24 hours).

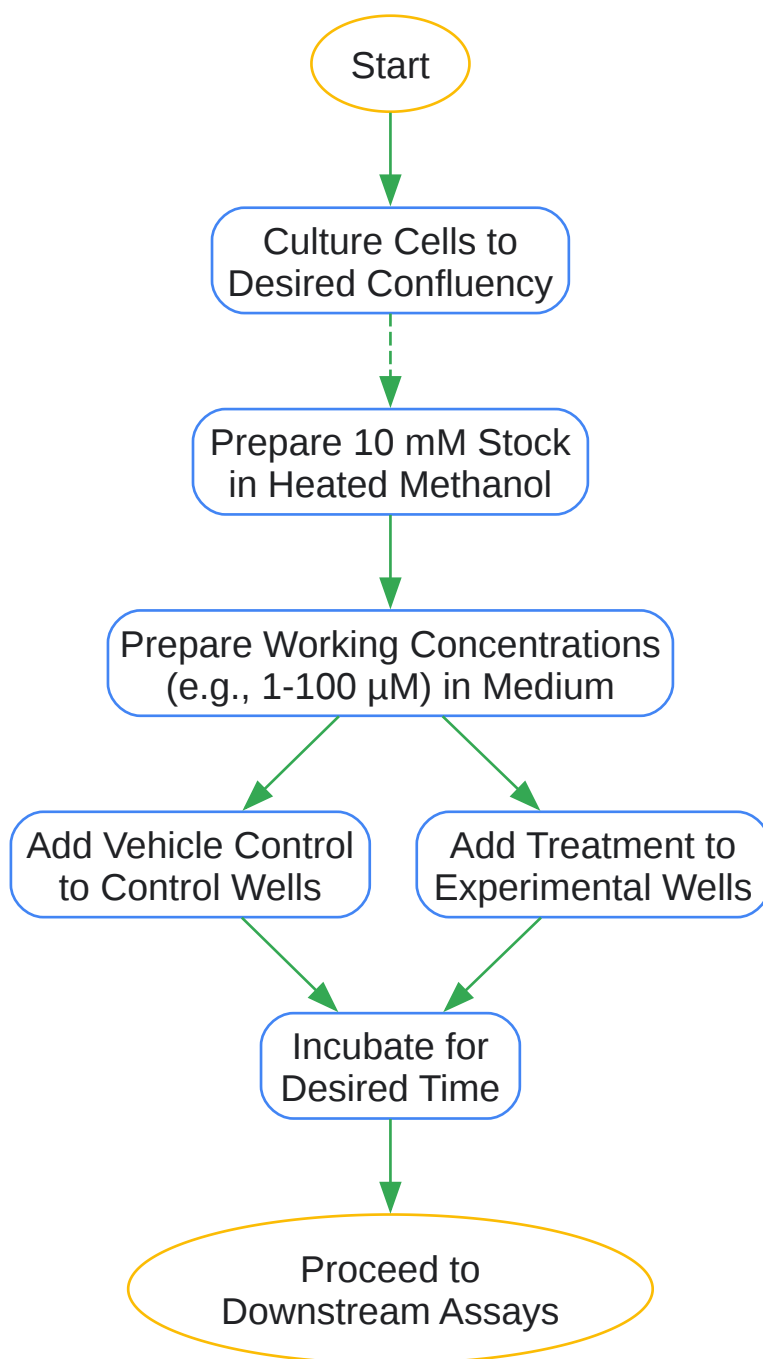


Figure 3: Cell Treatment Workflow

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